

In-Depth Technical Guide: CP-84364 (CAS Number 114457-62-4)

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Compound of Interest

Compound Name: CP-84364

Cat. No.: B1669571

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Introduction

CP-84364, with the Chemical Abstracts Service (CAS) registry number 114457-62-4, is chemically identified as N-(morpholinocarbonyl)-L-phenylalanine. This compound is primarily recognized as a metabolite of the renin inhibitor, CP-80,794. While its direct biological activity is not extensively documented in publicly available literature, its identity as a metabolite suggests a role in the pharmacokinetic profile of its parent compound.

This technical guide provides a comprehensive overview of the available information on **CP-84364**, including its chemical properties, synthesis, and its relationship to CP-80,794. It is important to note that quantitative biological data and detailed experimental protocols for biological assays of **CP-84364** are scarce in the public domain.

Chemical Properties and Data

A summary of the key chemical identifiers and properties for **CP-84364** is presented in the table below.

Property	Value
CAS Number	114457-62-4
IUPAC Name	(2S)-2-[(morpholine-4-carbonyl)amino]-3-phenylpropanoic acid
Synonyms	CP-84364, N-(4-Morpholinylcarbonyl)-L-phenylalanine
Molecular Formula	C ₁₄ H ₁₈ N ₂ O ₄
Molecular Weight	278.30 g/mol
Appearance	Solid powder
Purity	Typically >98% (as per commercial suppliers)
Storage Conditions	Dry, dark, and at 0 - 4°C for short term (days to weeks) or -20°C for long term (months to years)

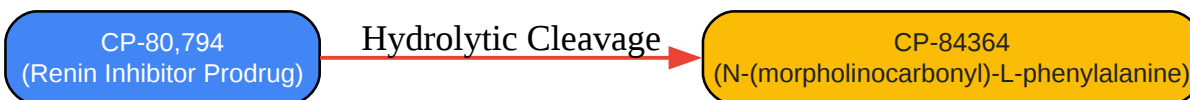
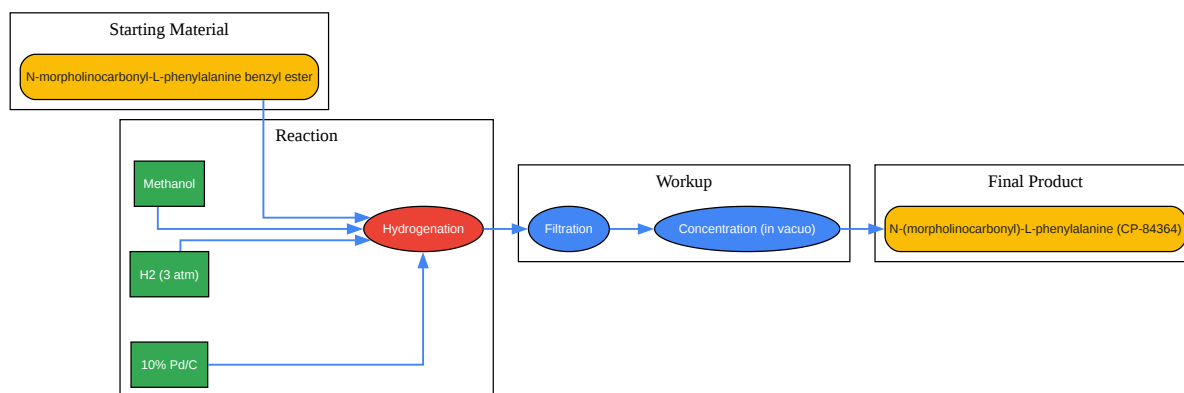
Synthesis and Experimental Protocols

A documented method for the synthesis of N-(morpholinocarbonyl)-L-phenylalanine involves the hydrogenation of its benzyl ester precursor.

Synthesis of N-(morpholinocarbonyl)-L-phenylalanine

Experimental Protocol:

A solution of N-morpholinocarbonyl-L-phenylalanine benzyl ester (1.43 g) in methanol (20 ml) is subjected to hydrogenation over 10% palladium on carbon (150 mg) at 3 atmospheric pressure of hydrogen for 1 hour. Following the reaction, the solution is filtered to remove the catalyst and then concentrated under vacuum to yield N-morpholinocarbonyl-L-phenylalanine (1.02 g) as an amorphous powder.^[1]



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References

- 1. nps.org.au [nps.org.au]
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